

"phase diagram of copper-titanium binary system"

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Compound of Interest

Compound Name: *Copper;titanium*

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An In-depth Technical Guide to the Copper-Titanium Binary System Phase Diagram

For researchers, scientists, and professionals in drug development, a thorough understanding of material properties is crucial. This guide provides a detailed examination of the copper-titanium (Cu-Ti) binary system, a metallic alloy with significant applications due to its high strength and good conductivity.^[1] This document outlines the critical phases, transformations, and experimental methodologies used to characterize this important binary alloy system.

Core Phase Diagram and Intermetallic Compounds

The copper-titanium binary system is characterized by a series of solid solutions, eutectic, and peritectic reactions, leading to the formation of several intermetallic compounds.^{[2][3]} The equilibrium solid phases include solid solutions of copper in titanium (α -Ti and β -Ti) and titanium in copper (α -Cu), along with a number of intermetallic compounds.^[4] The system features several key intermetallic compounds: Ti_2Cu , $TiCu$, Ti_3Cu_4 , Ti_2Cu_3 , $TiCu_2$, and $TiCu_4$.^[3] The formation and stability of these compounds are critical to the properties of Cu-Ti alloys.

Quantitative Data Summary

The following tables summarize the key quantitative data for the invariant reactions and phase compositions within the copper-titanium binary system.

Table 1: Invariant Reactions in the Cu-Ti System

Reaction Type	Temperature (°C)	Composition (at. % Cu)	Reaction
Eutectic	1003	31	$L \leftrightarrow \beta\text{-Ti} + \text{Ti}_2\text{Cu}$
Eutectic	960	43	$L \leftrightarrow \text{Ti}_2\text{Cu} + \text{TiCu}$
Eutectic	860	73	$L \leftrightarrow \text{TiCu}_2 + \text{TiCu}_4$
Peritectic	918	~62	$L + \text{TiCu} \leftrightarrow \text{Ti}_3\text{Cu}_4$
Peritectic	878	~69	$L + \text{Ti}_3\text{Cu}_4 \leftrightarrow \text{TiCu}_2$
Peritectic	870	~76	$L + \text{TiCu}_2 \leftrightarrow \text{TiCu}_4$
Eutectoid	790	7.1 (wt. %)	$\beta\text{-Ti} \leftrightarrow \alpha\text{-Ti} + \text{Ti}_2\text{Cu}$

Note: The exact temperatures and compositions can vary slightly between different studies.[\[2\]](#) [\[3\]](#)

Table 2: Crystal Structures of Intermetallic Compounds

Compound	Crystal System	Space Group
Ti_2Cu	Tetragonal	I4/mmm
TiCu	Tetragonal	P4/nmm
Ti_3Cu_4	Orthorhombic	Immm
Ti_2Cu_3	Orthorhombic	Cmcm
TiCu_2	Orthorhombic	Immm
TiCu_4	Orthorhombic	Pnma

Source: Data compiled from multiple crystallographic studies.[\[3\]](#)[\[5\]](#)

Experimental Protocols for Phase Diagram Determination

The determination of the Cu-Ti phase diagram relies on a combination of experimental techniques to identify phase boundaries and transformations.

Sample Preparation

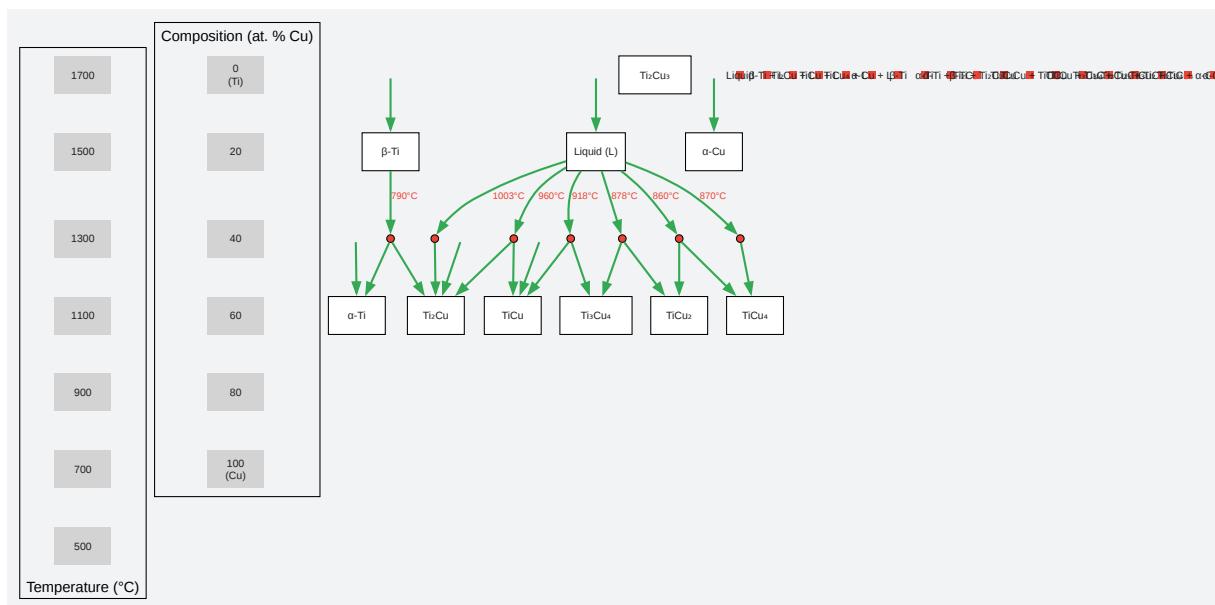
- Alloy Preparation: High-purity "Process A" sponge titanium and oxygen-free copper are typically used as starting materials.^[6] For higher accuracy in the high-titanium region, iodide titanium and vacuum-melted, oxygen-free copper are employed.^[6]
- Arc Melting: The constituent metals are weighed to the desired compositions and then arc-melted in a water-cooled copper crucible under a prepurified helium or argon atmosphere to prevent oxidation.^[6]
- Homogenization: To ensure compositional uniformity, the resulting alloy buttons are often inverted and remelted several times.^[5] Subsequent homogenization is carried out by annealing the alloys at elevated temperatures for extended periods (e.g., 200 hours at 850°C) under a protective atmosphere, followed by quenching in brine or water.^[5]

Analytical Techniques

- Metallography: This involves polishing and etching the homogenized and heat-treated samples to reveal their microstructure under an optical or scanning electron microscope.^[6] ^[7] A common etchant for alloys with up to 60% Cu is an aqueous solution of hydrofluoric and nitric acids.^[5]
- X-ray Diffraction (XRD): XRD is used to identify the crystal structures of the different phases present in the alloys at various compositions and temperatures.^[7] This technique is crucial for determining the lattice parameters and space groups of the intermetallic compounds.^[3]
- Thermal Analysis: Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC) are employed to detect the temperatures at which phase transformations, such as melting, eutectic, and peritectic reactions, occur.^[6]^[8] These techniques measure the heat flow into or out of a sample as its temperature is changed at a constant rate.

Visualizing the Copper-Titanium Phase Diagram

The following diagram, generated using the DOT language, provides a simplified representation of the key features of the Cu-Ti phase diagram, highlighting the main phases and reaction points.



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